

Dimethyl Sebacate: A Versatile Chemical Intermediate for Advanced Synthesis

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Dimethyl sebacate, the dimethyl ester of decanedioic acid, is a pivotal chemical intermediate with a broad spectrum of applications, ranging from polymer synthesis to the development of specialized pharmaceuticals.[1][2] Its linear aliphatic structure, flanked by two ester functionalities, imparts a unique combination of flexibility, reactivity, and compatibility, making it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of the role of **dimethyl sebacate** as a chemical intermediate, with a focus on its application in the synthesis of Hindered Amine Light Stabilizers (HALS), advanced polymers, and other key organic molecules.

Physicochemical Properties of Dimethyl Sebacate

A thorough understanding of the physical and chemical properties of **dimethyl sebacate** is essential for its effective use in synthesis.



Property	Value	Reference
CAS Number	106-79-6	[2]
Molecular Formula	C12H22O4	[3]
Molecular Weight	230.30 g/mol	[3]
Appearance	Colorless liquid to white solid (below 26 °C)	[4]
Melting Point	29 - 31 °C	[5][6]
Boiling Point	158 °C at 13 hPa	[6]
Density	0.988 g/mL at 25 °C	[7]
Water Solubility	Insoluble	[7]
log Pow (Octanol/Water Partition Coefficient)	3.38	[5]

Key Synthetic Applications

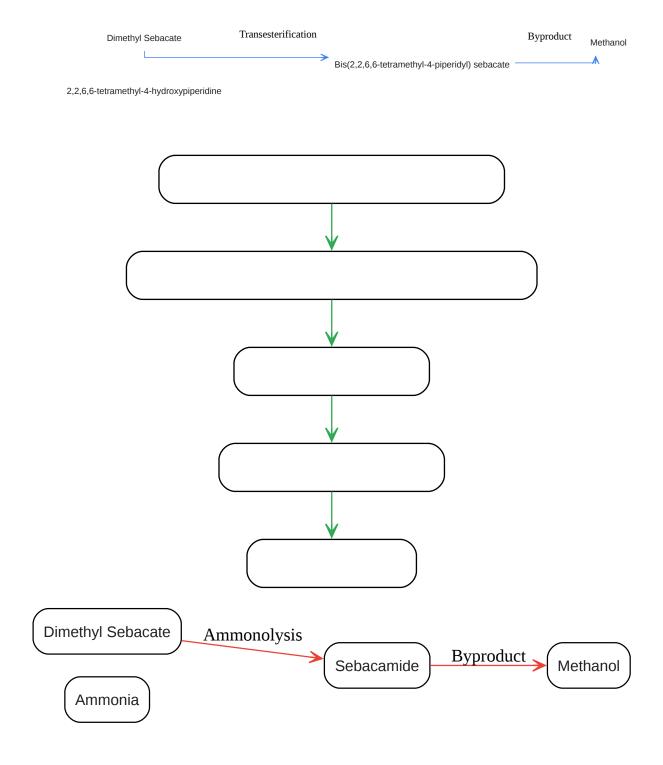
Dimethyl sebacate serves as a crucial precursor in several important industrial syntheses.

Synthesis of Hindered Amine Light Stabilizers (HALS)

One of the most significant applications of **dimethyl sebacate** is in the production of HALS, which are critical additives for preventing the degradation of polymers by light and heat.[1][7][8] A prominent example is the synthesis of bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate, a widely used HALS.

Reaction Scheme:





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